

Technical Guide: Physicochemical Characterization and Application of DTPMP Heptasodium Salt

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Compound of Interest

Compound Name: *L-heptaguluronic acid*
heptasodium salt

Cat. No.: *B13785065*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides an in-depth analysis of the chemical compound frequently identified as the heptasodium salt of Diethylene Triamine Penta (Methylene Phosphonic Acid), commonly abbreviated as DTPMP•Na₇. Initial inquiries regarding "**L-heptaguluronic acid heptasodium salt**" did not yield a corresponding compound in chemical literature. The prevalence of data for DTPMP•Na₇ suggests a possible misnomer in the initial query. This document focuses on the verifiable properties, analytical methodologies, and industrial applications of DTPMP•Na₇.

DTPMP•Na₇ is an organophosphonate that serves a critical role in various industrial processes as a highly effective scale and corrosion inhibitor.^[1] Its robust performance, particularly in preventing the precipitation of mineral scales such as barium sulfate, makes it an invaluable component in water treatment, oilfield operations, and the detergent industry.^{[2][3]}

Molecular Formula and Weight Verification

The accurate determination of the molecular formula and weight is fundamental to the characterization of any chemical compound. For DTPMP•Na₇, these parameters are well-

established in chemical literature and technical data sheets.

Quantitative Data Summary

Parameter	Value	Reference(s)
Molecular Formula	$C_9H_{21}N_3Na_7O_{15}P_5$	[2]
Molecular Weight	727 g/mol	[2]
CAS Number	68155-78-2	[4]

Experimental Protocols for Verification

The verification of the molecular formula and weight of DTPMP•Na7 can be achieved through a combination of mass spectrometry and elemental analysis.

Molecular Weight Determination by Electrospray Ionization Mass Spectrometry (ESI-MS)

Objective: To determine the molecular weight of DTPMP•Na7.

Methodology:

- Sample Preparation:
 - Prepare a stock solution of DTPMP•Na7 at a concentration of 1 mg/mL in deionized water.
 - Dilute the stock solution to a final concentration of 10-50 µg/mL with a 50:50 (v/v) solution of acetonitrile and deionized water containing 0.1% formic acid. The formic acid aids in the ionization process.
- Instrumentation:
 - Utilize a high-resolution mass spectrometer equipped with an electrospray ionization (ESI) source.
 - Set the mass spectrometer to operate in negative ion mode, as the phosphonate groups are anionic.

- ESI-MS Parameters:
 - Capillary Voltage: 3.0-4.0 kV
 - Nebulizing Gas (N₂) Flow Rate: 8-12 L/min
 - Drying Gas (N₂) Temperature: 300-350 °C
 - Mass Range: m/z 100-1000
- Data Acquisition and Analysis:
 - Acquire the mass spectrum and observe the distribution of multiply charged ions.
 - Use the instrument's deconvolution software to calculate the molecular weight from the observed m/z values of the multiply charged species.

Elemental Analysis for Formula Verification

Objective: To experimentally verify the empirical formula of DTPMP•Na7 by determining the percentage composition of Carbon (C), Hydrogen (H), Nitrogen (N), Phosphorus (P), and Sodium (Na).

Methodology:

- Sample Preparation:
 - Ensure the sample is thoroughly dried to remove any residual moisture, which could affect the accuracy of the hydrogen and oxygen content.
 - Accurately weigh 2-3 mg of the dried DTPMP•Na7 sample into a tin capsule.
- Instrumentation:
 - Utilize a CHN elemental analyzer for the determination of carbon, hydrogen, and nitrogen content.
 - Employ Inductively Coupled Plasma - Optical Emission Spectrometry (ICP-OES) for the determination of phosphorus and sodium content.

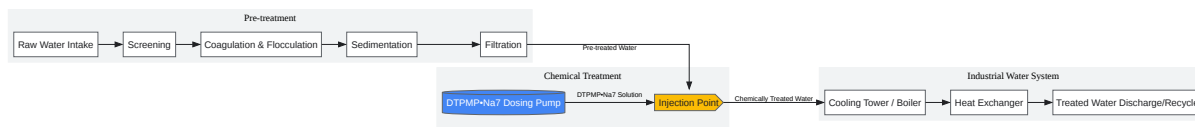
- Analysis Procedure:
 - CHN Analysis: The sample is combusted at high temperatures ($\geq 900^{\circ}\text{C}$) in a stream of oxygen. The resulting gases (CO_2 , H_2O , and N_2) are separated by gas chromatography and quantified by a thermal conductivity detector.
 - ICP-OES Analysis for P and Na: The sample is digested in a suitable acid mixture (e.g., nitric acid and hydrochloric acid) to bring the elements into solution. The solution is then introduced into the plasma, and the characteristic emission lines for phosphorus and sodium are measured to determine their concentrations.
- Data Interpretation:
 - Compare the experimentally determined percentage composition of each element with the theoretical percentages calculated from the molecular formula ($\text{C}_9\text{H}_{21}\text{N}_3\text{Na}_7\text{O}_{15}\text{P}_5$). The results should be within the acceptable error margin of the instrumentation (typically $\pm 0.4\%$).

Industrial Application: Scale Inhibition in Water Treatment

DTPMP•Na7 is widely used as a scale inhibitor in industrial water treatment processes to prevent the formation of mineral scale deposits in pipelines, boilers, and cooling towers.[5]

Workflow for Industrial Water Treatment using DTPMP•Na7

The following diagram illustrates a simplified workflow for the application of DTPMP•Na7 in an industrial water treatment system.



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Industrial water treatment workflow with DTPMP•Na7 addition.

Mechanism of Scale Inhibition

DTPMP•Na7 functions as a scale inhibitor through several mechanisms:

- **Threshold Inhibition:** At sub-stoichiometric concentrations, DTPMP•Na7 adsorbs onto the active growth sites of forming mineral crystals (e.g., calcium carbonate, barium sulfate). This disrupts the crystal lattice, preventing further growth and precipitation.
- **Dispersion:** DTPMP•Na7 molecules can also adsorb onto the surface of existing microcrystals, imparting a negative charge. This causes the particles to repel each other, preventing their agglomeration and settling as scale.
- **Chelation:** At higher concentrations, the multiple phosphonate groups in the DTPMP molecule can chelate (bind) with metal ions such as Ca^{2+} , Mg^{2+} , and Fe^{2+} , forming stable, soluble complexes. This effectively removes the metal ions from the solution, preventing them from reacting with anions to form insoluble scale.[5]

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